

A Technical Guide to the Isotopic Purity and Labeling of N-Pentylindole-d11

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Compound of Interest		
Compound Name:	N-Pentylindole-d11	
Cat. No.:	B13440082	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Pentylindole-d11**, a deuterated analog of N-Pentylindole. This document outlines the synthesis, isotopic labeling, and analytical methods for determining the isotopic purity of this compound. The information is intended to support researchers in drug metabolism studies, pharmacokinetic assessments, and as an internal standard in analytical toxicology.

Introduction to N-Pentylindole-d11

N-Pentylindole-d11 is a stable isotope-labeled version of N-Pentylindole, where eleven hydrogen atoms on the pentyl chain have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis of N-Pentylindole and related synthetic cannabinoids by mass spectrometry. The heavy isotope substitution results in a distinct mass shift, allowing for clear differentiation from the unlabeled analyte while maintaining nearly identical chemical and physical properties.

Chemical Structure:



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Figure 1. Chemical Structure of N-Pentylindole-d11

Table 1: Chemical and Physical Properties of N-Pentylindole-d11

Property	Value	Reference
CAS Number	1346603-11-9	[1]
Molecular Formula	C13H6D11N	[1]
Molecular Weight	198.35 g/mol	[1]
IUPAC Name	1-(1,1,2,2,3,3,4,4,5,5,5- undecadeuteriopentyl)indole	[1]
Unlabeled CAS Number	59529-21-4	[1]

Synthesis and Isotopic Labeling

While specific proprietary synthesis methods for commercially available **N-Pentylindole-d11** are not publicly disclosed, a plausible and common approach involves the N-alkylation of indole with a deuterated pentyl halide. The synthesis of the deuterated pentyl precursor is a critical step in achieving high isotopic enrichment.

Hypothetical Synthesis Protocol

A potential synthetic route is a variation of the Fischer indole synthesis or direct N-alkylation. A likely method for producing **N-Pentylindole-d11** is the reaction of indole with a fully deuterated pentyl bromide (Pentyl-d11-bromide) in the presence of a base.

Reaction Scheme:



Indole + Pentyl-d11-bromide -- (Base)--> N-Pentylindole-d11

The synthesis of the deuterated pentyl bromide can be achieved through reduction of a corresponding deuterated carboxylic acid or by exhaustive deuterium exchange of a pentyl halide under specific catalytic conditions.

Isotopic Purity Analysis

The determination of isotopic purity is crucial for the application of **N-Pentylindole-d11** as an internal standard. The primary analytical techniques for this purpose are mass spectrometry (GC-MS or LC-MS/MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Mass Spectrometry

Mass spectrometry is a highly sensitive method for determining the isotopic distribution of a labeled compound. By analyzing the mass-to-charge ratio of the molecular ion and its isotopic variants, the percentage of the desired deuterated species (d11) and the presence of lesser deuterated forms (d10, d9, etc.) can be quantified.

Table 2: Illustrative Isotopic Distribution of N-Pentylindole-d11

Isotopic Species	Expected Mass (m/z)	Relative Abundance (%)
d11	198.35	> 98%
d10	197.34	< 2%
d9	196.33	< 0.5%
d0 (unlabeled)	187.28	< 0.1%

Note: The values presented in this table are illustrative and the actual isotopic distribution should be confirmed by analysis of a specific batch.

Experimental Protocol: GC-MS Analysis



The following is a general protocol for the analysis of **N-Pentylindole-d11** by Gas Chromatography-Mass Spectrometry (GC-MS).

- Sample Preparation:
 - Prepare a 1 mg/mL stock solution of N-Pentylindole-d11 in a suitable organic solvent (e.g., methanol or acetonitrile).
 - Dilute the stock solution to a final concentration of 1 μ g/mL for analysis.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B GC System or equivalent.
 - Mass Spectrometer: Agilent 5977A MSD or equivalent.
 - Column: HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or similar.
 - Injector Temperature: 250°C.
 - Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: 20°C/min to 300°C, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 50 to 550.
- Data Analysis:
 - Acquire the mass spectrum of the N-Pentylindole-d11 peak.
 - Determine the relative intensities of the molecular ion peaks corresponding to the different isotopic species (d0 to d11).



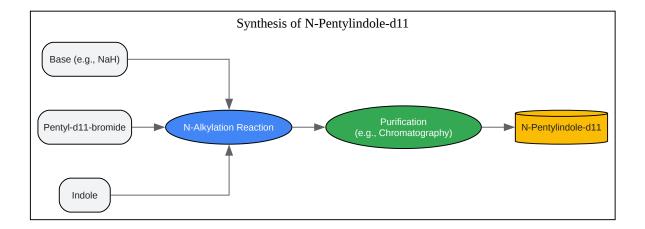
 Calculate the isotopic purity by expressing the intensity of the d11 peak as a percentage of the sum of all isotopic peaks.

NMR Spectroscopy

Deuterium NMR (²H NMR) can also be employed to confirm the positions of deuterium labeling and to assess the isotopic enrichment at each labeled site. While ¹H NMR can show the reduction in proton signals at the pentyl chain positions, ²H NMR directly observes the deuterium nuclei.

Visualizing Workflows and Pathways

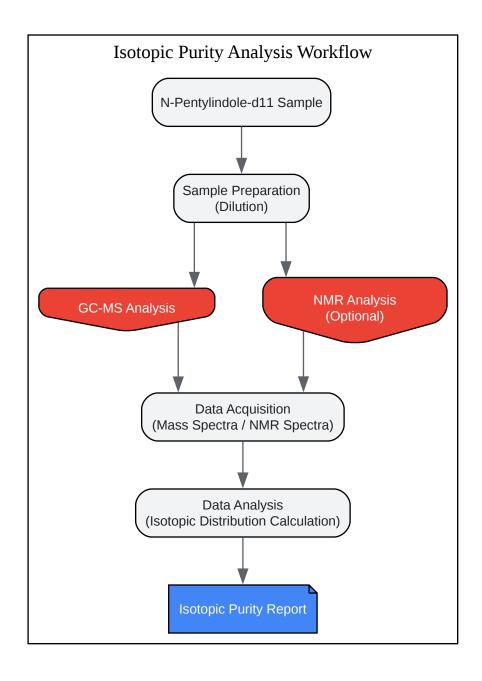
The following diagrams illustrate the logical flow of synthesis and analysis for **N-Pentylindole-d11**.



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Caption: A generalized workflow for the synthesis of N-Pentylindole-d11.





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Caption: Workflow for the analysis of isotopic purity of **N-Pentylindole-d11**.

Conclusion

N-Pentylindole-d11 serves as a critical tool for the accurate quantification of N-Pentylindole in various matrices. A thorough understanding of its synthesis and the rigorous analytical methods used to confirm its high isotopic purity are essential for its reliable use in research and drug development. The methodologies outlined in this guide provide a framework for the synthesis,



characterization, and quality control of this and other deuterated internal standards.

Researchers should always refer to the Certificate of Analysis provided by the supplier for lot-specific isotopic purity data.

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References

- 1. N-Pentylindole-d11 | CAS 1346603-11-9 | LGC Standards [lgcstandards.com]
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